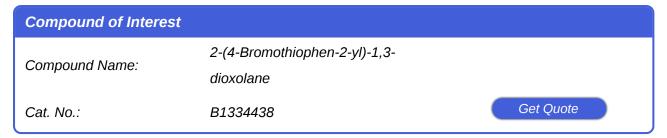


# Characterization of 2-(4-Bromothiophen-2-yl)-1,3-dioxolane: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the characterization of the heterocyclic compound **2-(4-Bromothiophen-2-yl)-1,3-dioxolane**. This document details its synthesis, physical properties, and spectroscopic profile, offering valuable data for researchers in medicinal chemistry, materials science, and organic synthesis.

### **Compound Profile**

**2-(4-Bromothiophen-2-yl)-1,3-dioxolane**, also known as 4-bromothiophene-2-carboxaldehyde ethylene acetal, is a derivative of thiophene containing a bromine substituent and a protected aldehyde functional group in the form of a dioxolane ring. This structure makes it a versatile intermediate for further chemical modifications, particularly in the synthesis of more complex molecules.

Table 1: Physical and Chemical Properties



Property	Value	Reference
CAS Number	58267-85-9	[1]
Molecular Formula	C7H7BrO2S	[1]
Molecular Weight	235.10 g/mol	[1]
Appearance	Off-white solid	[2]
Purity	≥97%	[1]
Storage	Sealed in dry, 2-8°C	[1]

### **Synthesis and Experimental Protocol**

The synthesis of **2-(4-Bromothiophen-2-yl)-1,3-dioxolane** is typically achieved through the acetalization of its corresponding aldehyde, 4-bromo-2-thiophenecarboxaldehyde.

## Synthesis of the Precursor: 4-Bromo-2-thiophenecarboxaldehyde

The precursor, 4-bromo-2-thiophenecarboxaldehyde, can be synthesized from 2-thiophenecarboxaldehyde. While various methods exist, a common approach involves the bromination of the thiophene ring.

Table 2: Properties of 4-Bromo-2-thiophenecarboxaldehyde

Property	Value	Reference
CAS Number	18791-75-8	[3][4]
Molecular Formula	C₅H₃BrOS	[3][4]
Molecular Weight	191.05 g/mol	[3][4]
Melting Point	44-46 °C	[2]
Boiling Point	114-115 °C at 11 mmHg	[2]



## Acetalization to form 2-(4-Bromothiophen-2-yl)-1,3-dioxolane

The protection of the aldehyde group is achieved by reacting 4-bromo-2-thiophenecarboxaldehyde with ethylene glycol in the presence of an acid catalyst.

Experimental Protocol: Synthesis of 2-(4-Bromothiophen-2-yl)-1,3-dioxolane

- Materials:
  - 4-bromo-2-thiophenecarboxaldehyde
  - Ethylene glycol (1.2 equivalents)
  - p-Toluenesulfonic acid (catalytic amount)
  - Toluene (solvent)
  - Saturated sodium bicarbonate solution
  - Anhydrous magnesium sulfate

#### Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add 4-bromo-2-thiophenecarboxaldehyde and toluene.
- Add ethylene glycol and a catalytic amount of p-toluenesulfonic acid to the mixture.
- Heat the mixture to reflux and continue heating until the theoretical amount of water is collected in the Dean-Stark trap.
- Cool the reaction mixture to room temperature and wash with a saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.



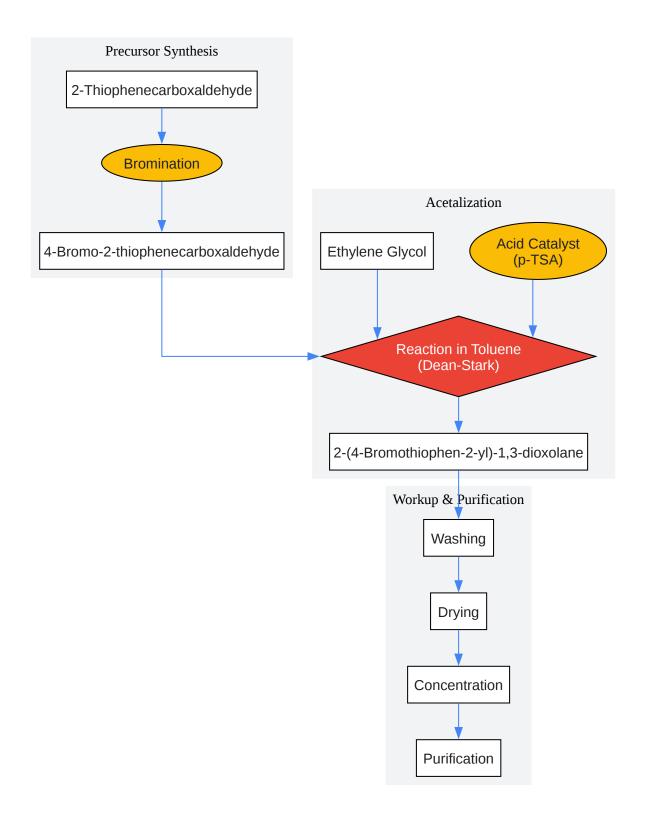




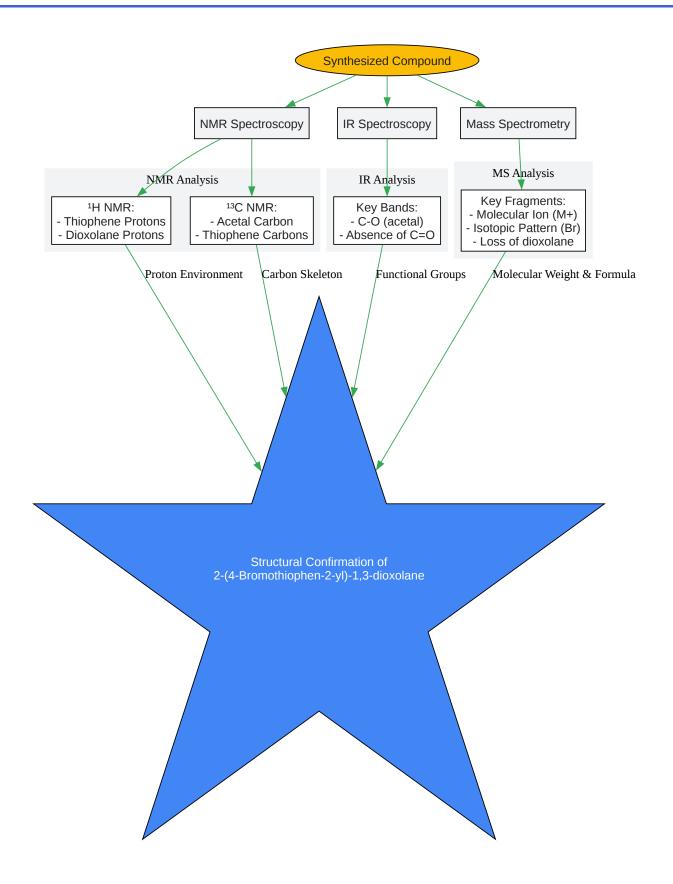
• Purify the crude product by column chromatography on silica gel or by recrystallization to obtain pure **2-(4-Bromothiophen-2-yl)-1,3-dioxolane**.

Workflow for the Synthesis of 2-(4-Bromothiophen-2-yl)-1,3-dioxolane









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